

physical and chemical properties of 4-amino-3-chlorobenzenesulfonamide

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Compound of Interest

Compound Name: 2-Chloro-4-sulfamoylaniline

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An In-depth Technical Guide to 4-amino-3-chlorobenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical, chemical, and biological properties of 4-amino-3-chlorobenzenesulfonamide. The information is intended for professionals in research and drug development, with a focus on quantitative data, experimental methodologies, and biological context.

Core Properties

4-amino-3-chlorobenzenesulfonamide is an aromatic sulfonamide, a class of compounds of significant interest in medicinal chemistry. Its identity and fundamental properties are summarized below.

Table 1: Compound Identification

Identifier	Value	Reference
IUPAC Name	4-amino-3-chlorobenzenesulfonamide	[1]
CAS Number	53297-68-0	[1]
Molecular Formula	C ₆ H ₇ ClN ₂ O ₂ S	[1]
Molecular Weight	206.65 g/mol	[1][2]
Canonical SMILES	<chem>C1=CC(=C(C=C1S(=O)(=O)N)Cl)N</chem>	[1]
InChI Key	LFIOFZKZCDMGFG-UHFFFAOYSA-N	[1]
Synonyms	2-Chloro-4-sulfamoylaniline, 3-Chlorosulfanilamide	[1]

Table 2: Physical Properties

Property	Value	Notes	Reference
Appearance	White solid powder	Commercially available form	[2]
Melting Point	Not experimentally reported	The related isomer, 2-amino-4-chlorobenzenesulfonamide, has a predicted melting point of 170.7 °C.	[3]
Boiling Point	Not experimentally reported	The related isomer, 2-amino-4-chlorobenzenesulfonamide, has a predicted boiling point of 330.4 °C.	[3]
Solubility	Not experimentally reported	Expected to be soluble in polar organic solvents like DMF and DMSO, and slightly soluble in ethanol and water, similar to related sulfonamides.	[4][5]

Table 3: Chemical and Spectral Properties

Property	Value	Notes	Reference
XLogP3	0.8	Computed	[1]
Hydrogen Bond Donors	2	Computed	[1]
Hydrogen Bond Acceptors	4	Computed	[1]
pKa	Not experimentally reported	The sulfonamide group (-SO ₂ NH ₂) typically has a pKa around 10, while the anilinic amino group (-NH ₂) has a pKa around 4.	
Mass Spectrometry	Molecular Ion [M] ⁺ at m/z = 206	GC-MS Data	[1]
Infrared (IR) Spectra	Not experimentally reported	Expected characteristic peaks (cm ⁻¹): 3400-3200 (N-H stretch), 1350-1310 (SO ₂ asymm. stretch), 1170-1150 (SO ₂ symm. stretch), 850-750 (C-Cl stretch).	[6][7][8]

¹ H NMR Spectra	Not experimentally reported	Expected signals (in DMSO-d ₆): Aromatic protons (doublets and doublet of doublets, ~6.5-7.5 ppm), sulfonamide protons (-SO ₂ NH ₂ , broad singlet, ~7.2 ppm), amine protons (-NH ₂ , broad singlet, ~5.8 ppm).
¹³ C NMR Spectra	Not experimentally reported	Expected signals (in DMSO-d ₆): 6 unique aromatic carbons, with chemical shifts influenced by the substituents (-NH ₂ , -Cl, -SO ₂ NH ₂).

Biological Activity: Carbonic Anhydrase Inhibition

4-amino-3-chlorobenzenesulfonamide belongs to the sulfonamide class of compounds, which are well-established inhibitors of carbonic anhydrases (CAs).[9] These zinc-containing metalloenzymes catalyze the reversible hydration of carbon dioxide to bicarbonate and are crucial in various physiological processes.[10] Inhibition of specific CA isoforms is a therapeutic strategy for conditions like glaucoma, epilepsy, and certain cancers.[9]

This compound has been shown to be an effective inhibitor of several human (h) and murine (m) CA isoforms.

Table 4: Carbonic Anhydrase Inhibition Profile

Isoform	Inhibition Constant (K _i)	Assay Method	Reference
hCA XII	3.10 nM	Not specified	[11]
mCA XIII	56 nM	CO ₂ Hydrase Assay	[12]
hCA IX	41 nM	Stopped-flow CO ₂ Hydrase Assay	[11]
hCA II	12 nM	Stopped-flow CO ₂ Hydrase Assay	[11]

The inhibitory mechanism involves the coordination of the deprotonated sulfonamide nitrogen atom to the Zn(II) ion within the enzyme's active site.[10][13] This binding displaces the zinc-bound water molecule/hydroxide ion, disrupting the catalytic cycle.

Mechanism of Carbonic Anhydrase (CA) inhibition by a sulfonamide.

Experimental Protocols

While specific, validated protocols for the synthesis and analysis of 4-amino-3-chlorobenzenesulfonamide are not widely published, the following sections detail standard, reliable methodologies based on established organic chemistry principles for this class of compounds.

Proposed Synthesis Protocol

The synthesis of 4-amino-3-chlorobenzenesulfonamide can be logically achieved from 2-chloroaniline via a four-step process involving protection, chlorosulfonation, amination, and deprotection.

- **Step 1: Protection of the Amino Group.** 2-chloroaniline is reacted with acetic anhydride in an appropriate solvent (e.g., acetic acid) to form 2-chloroacetanilide. This protects the amino group from the harsh conditions of the subsequent chlorosulfonation step.
- **Step 2: Electrophilic Aromatic Substitution (Chlorosulfonation).** The protected 2-chloroacetanilide is treated with excess chlorosulfonic acid (ClSO₃H) at low temperature. The

acetamido group is a strong ortho-, para-director, guiding the sulfonyl chloride group to the position para to it, yielding 4-acetamido-3-chlorobenzenesulfonyl chloride.

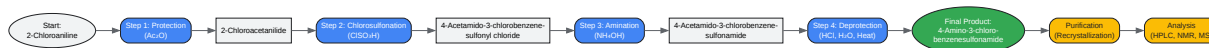
- Step 3: Formation of the Sulfonamide. The resulting sulfonyl chloride is reacted with concentrated aqueous ammonia (ammonium hydroxide) to displace the chloride and form the sulfonamide, 4-acetamido-3-chlorobenzenesulfonamide.
- Step 4: Deprotection. The acetyl protecting group is removed by acid-catalyzed hydrolysis (e.g., refluxing with aqueous HCl) to yield the final product, 4-amino-3-chlorobenzenesulfonamide. The product would then be isolated by neutralization and purified by recrystallization.

Proposed Analytical Protocol: HPLC

A standard reverse-phase high-performance liquid chromatography (RP-HPLC) method can be used for the analysis of purity and for quantification.

- Instrumentation: HPLC system with a UV-Vis detector.
- Column: C18 stationary phase (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in Acetonitrile.
- Gradient: A linear gradient from 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 254 nm.
- Sample Preparation: Samples are dissolved in a suitable solvent, such as a 50:50 mixture of acetonitrile and water, and filtered through a 0.45 μ m syringe filter before injection.

This method separates compounds based on their hydrophobicity and is a standard approach for the analysis of small aromatic molecules.[\[14\]](#)[\[15\]](#)



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Proposed experimental workflow for synthesis and analysis.

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